

# Nopco NXZ mineral oil defoamer properties

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## Compound Focus: Nopco NXZ

CAS No.: 12794-56-8

Cat. No.: S1824518

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## Technical Properties of Nopco NXZ

The following table consolidates the quantitative data available from the search results. Note that some values are listed as "typical properties" and are not official specifications [1].

Property	Value / Description
Composition	Mineral oil, metallic soap, and nonionic surfactant mixture [1] [2]
Appearance	Light yellowish brown to amber liquid [1] [3] [2]
Ionic Character	Nonionic [1] [3] [2]

| **Viscosity** | 170 mPa·s (25°C) [1] 300-900 cps (25°C) [2] | | **Specific Gravity** | 0.89 (20°C) [1] 0.9 g/cm<sup>3</sup> [3] | | **pH** | 5.1 (2% aqueous dispersion) [1] 6-8 [2] | | **Flash Point** | 174°C [1] 195°C [2] | | **Dispersibility** | Dispersible in water [1] [2] | | **Hard Water Resistance** | Good [1] | | **Recommended Dosage** | 0.1-0.3% on emulsion solids [1] 0.2-0.6% on coating quality [2] |

## Applications and Handling

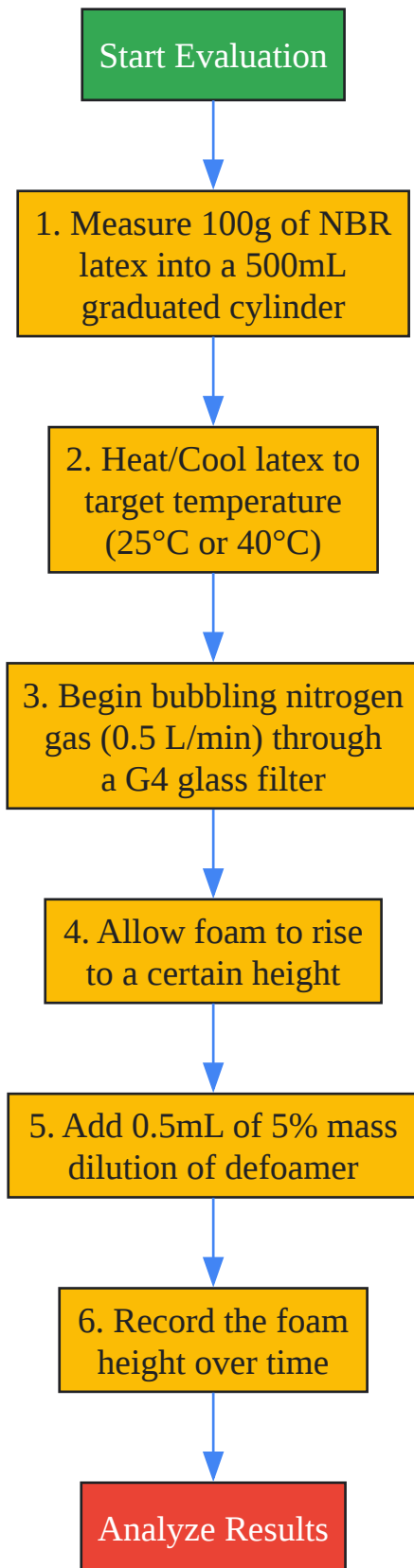
- Primary Applications:** Nopco NXZ is a metallic soap-type defoamer designed for latex and emulsion systems. It is especially effective for acrylic, vinyl acetate, and vinyl acetate-acrylic emulsions [1]. It is

also used in water-based paints, adhesives [1], and ink [3].

- **Key Features:** It is noted for its rapid foam-breaking (defoaming) and long-term foam suppression (anti-foaming) abilities [1] [2].
- **Handling Instructions:** The product may separate after long storage and should be mixed well before use. It can be used directly or diluted with water under mixing [1] [2].

## Experimental Evaluation Methodology

One search result described a general evaluation method for testing the defoaming performance in NB latex, which is summarized in the workflow below.



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Experimental workflow for evaluating **Nopco NXZ** defoaming performance, based on a diffuser stone test [1].

## Important Limitations of the Gathered Information

- **Dated Information:** The most detailed technical sheet from the manufacturer, San Nopco, is from **2019** [1]. Product formulations or specifications may have changed.
- **Lacking Detail for Drug Development:** The available data is geared toward industrial coatings, adhesives, and latex. No information was found regarding its compatibility with pharmaceutical development processes, regulatory compliance, or toxicity profiles, which are critical for your audience.
- **No Signaling Pathways:** The search results did not provide information on biological signaling pathways, so generating related diagrams is not possible.

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## References

1. Series | NOPCO | SAN NXZ Defoamers NOPCO [sannopco.co.jp]
2. \_ Nantong Convey Chemical Technology Co.... Defoamer NXZ [en.convey-chemical.com]
3. : Chemical Product Information Nopco NXZ [infochems.com]

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